

5-bromo-2,3-dihydro-1H-inden-1-amine hydrochloride molecular weight

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Compound of Interest

Compound Name: 5-bromo-2,3-dihydro-1H-inden-1-amine hydrochloride

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An In-depth Technical Guide on the Molecular Weight of **5-bromo-2,3-dihydro-1H-inden-1-amine hydrochloride**

Executive Summary

This technical guide provides a comprehensive analysis of the molecular weight of **5-bromo-2,3-dihydro-1H-inden-1-amine hydrochloride** (CAS Number: 1197595-75-7), a key intermediate in pharmaceutical synthesis.^{[1][2]} Addressed to researchers, scientists, and drug development professionals, this document moves beyond a simple statement of value to explore the foundational principles of its determination. We will detail the theoretical calculation based on atomic masses, outline rigorous experimental verification protocols such as mass spectrometry, and discuss the critical role of accurate molecular weight in ensuring scientific integrity, reproducibility, and regulatory compliance in drug discovery and development.

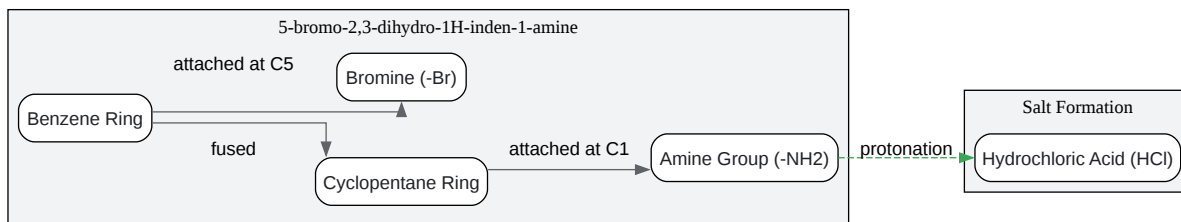
Compound Identification and Structure

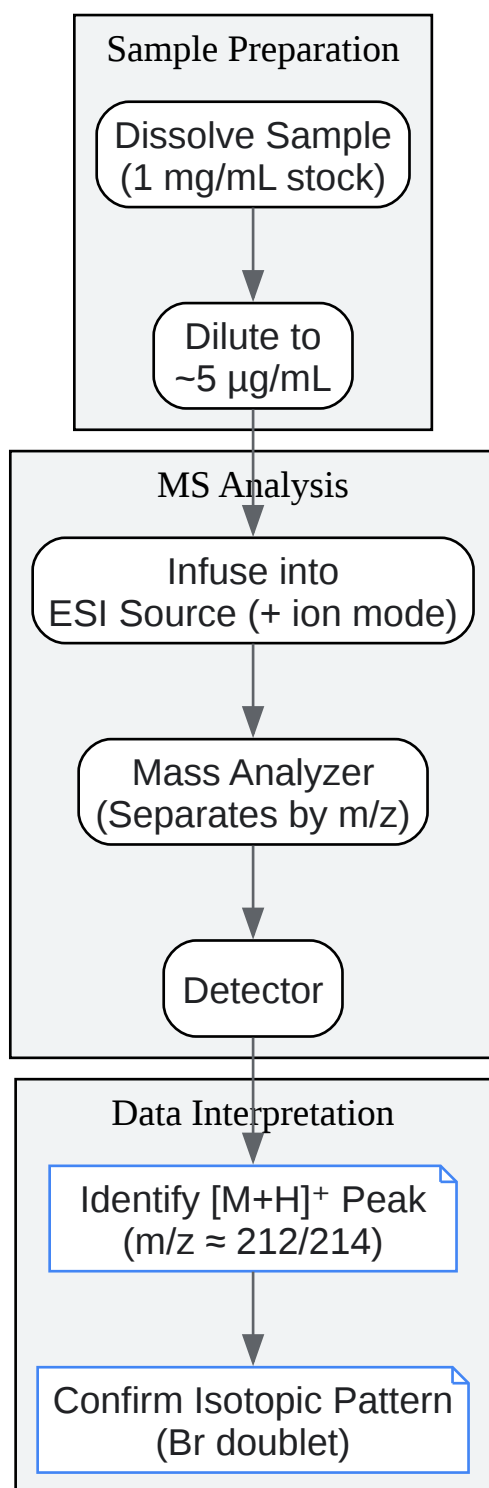
5-bromo-2,3-dihydro-1H-inden-1-amine hydrochloride is a salt form of the brominated indane amine. The hydrochloride salt is often preferred in pharmaceutical applications to improve the stability and solubility of the parent compound.

- Molecular Formula: $C_9H_{11}BrClN$ ^{[1][2][3]}
- IUPAC Name: 5-bromo-2,3-dihydro-1H-inden-1-amine;hydrochloride^[1]

- Parent Compound: 5-bromo-2,3-dihydro-1H-inden-1-amine (CAS: 185122-74-1)[[4](#)][[5](#)]
- Component Acid: Hydrochloric Acid (HCl)[[1](#)]

The structure consists of a bicyclic indane core, with a bromine atom substituted on the aromatic ring and an amine group on the five-membered ring. This structure is a common scaffold in the development of central nervous system agents.[[6](#)]





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